

Personal protective equipment for handling Uracil-d2-1

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Compound of Interest

Compound Name: Uracil-d2-1

Cat. No.: B1647003

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Essential Safety and Handling Guide for Uracil-d2-1

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Uracil-d2-1**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, fostering a secure laboratory environment.

Uracil-d2-1 is a deuterium-labeled form of uracil, a naturally occurring pyrimidine derivative found in RNA. While Uracil and its deuterated forms are not classified as hazardous substances under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is imperative to follow standard laboratory safety protocols to minimize any potential risks.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Uracil-d2-1** to prevent contact and inhalation. The recommended PPE is summarized in the table below.

PPE Category	Item	Specifications	Rationale
Eye Protection	Safety Glasses	with side-shields conforming to NIOSH (US) or EN 166 (EU) standards	Protects eyes from potential splashes or airborne particles.
Hand Protection	Gloves	Nitrile or other chemical-resistant gloves. Must be inspected prior to use.	Prevents direct skin contact with the compound.
Body Protection	Lab Coat	Standard laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Dust Mask	Type N95 (US) or type P1 (EN 143)	Recommended when handling the solid form to avoid inhalation of dust particles.

Operational Plan: Handling Protocol

1. Engineering Controls:

- Work in a well-ventilated area.
- Use a laboratory fume hood or other mechanical exhaust systems to minimize exposure to dust.

2. Handling Procedures:

- Avoid the formation of dust and aerosols.
- Do not breathe dust.
- Avoid contact with skin and eyes.

- Ensure the substance is clearly labeled.
- Keep the container tightly closed when not in use.

3. Storage:

- Store at room temperature in a dry, well-ventilated place.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.
Eye Contact	Flush eyes with water as a precaution. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician if irritation persists.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disposal Plan

The disposal of **Uracil-d2-1** must be conducted in accordance with local, state, and federal regulations.

1. Waste Collection:

- Collect waste material in a suitable, sealed, and clearly labeled container.
- Avoid creating dust during collection.

2. Storage of Waste:

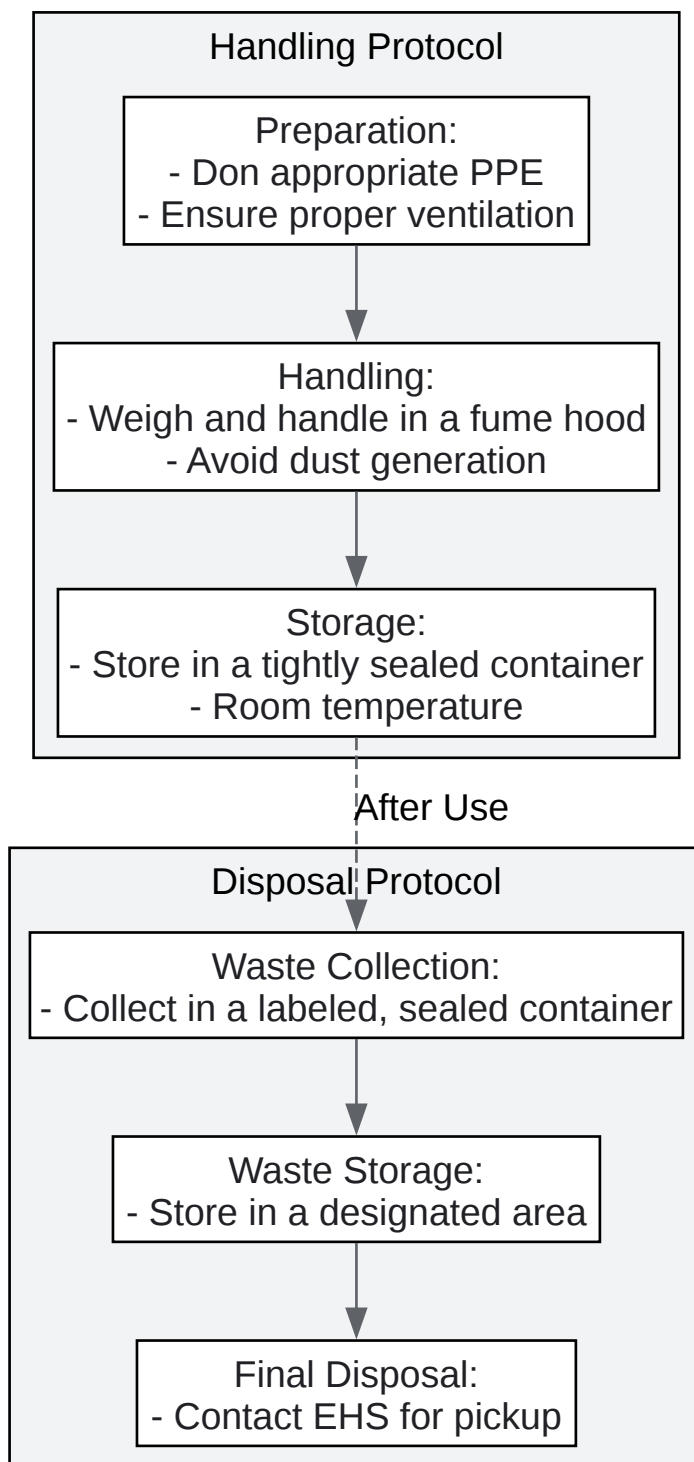
- Store the sealed waste container in a designated, cool, and dry area away from incompatible materials.

3. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal service to arrange for pickup and disposal.
- Do not let the product enter drains.

Workflow for Handling and Disposal of Uracil-d2-1

Workflow for Handling and Disposal of Uracil-d2-1



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Caption: Workflow for the safe handling and disposal of **Uracil-d2-1**.

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